

Personal protective equipment for handling BI-891065

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Compound of Interest

Compound Name: BI-891065

Cat. No.: B1192381

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Essential Safety and Handling Guide for BI-891065

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **BI-891065**, a second mitochondrial-derived activator of caspases (SMAC) mimetic and inhibitor of apoptosis proteins (IAPs) with potential antineoplastic activity.^[1] Given its mechanism of action, **BI-891065** should be handled with caution as a potentially hazardous compound. Adherence to these guidelines is essential to ensure personnel safety and proper disposal.

Personal Protective Equipment (PPE)

Due to its potential to inhibit cell function, personnel handling **BI-891065** must use appropriate personal protective equipment (PPE) to prevent exposure through inhalation, skin contact, or ingestion. The following table summarizes the required PPE for various handling procedures.

Procedure	Gloves	Eye Protection	Lab Coat/Gown	Respiratory Protection
Receiving/Unpacking	Double Nitrile Gloves	Safety Glasses with Side Shields	Standard Lab Coat	Not generally required
Weighing/Aliquoting (Solid)	Double Nitrile Gloves	Safety Goggles	Disposable Gown	Fume Hood or Ventilated Enclosure
Solution Preparation	Double Nitrile Gloves	Safety Goggles	Disposable Gown	Chemical Fume Hood
In-vitro/In-vivo Use	Double Nitrile Gloves	Safety Glasses with Side Shields	Standard Lab Coat	Biosafety Cabinet (if applicable)
Waste Disposal	Double Nitrile Gloves	Safety Goggles	Disposable Gown	Not generally required

Operational Plan: Step-by-Step Handling Procedures

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Verify that the container is clearly labeled.
- Store **BI-891065** in a designated, well-ventilated, and restricted-access area, away from incompatible materials. Follow the manufacturer's specific storage temperature recommendations.

2. Weighing and Solution Preparation:

- All weighing of solid **BI-891065** and preparation of solutions must be conducted in a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.
- Wear double nitrile gloves, safety goggles, and a disposable gown.
- Use dedicated spatulas and weighing papers.

- Clean all surfaces thoroughly after handling.

3. Experimental Use:

- When using solutions of **BI-891065**, wear standard PPE, including a lab coat, safety glasses, and nitrile gloves.
- Conduct all procedures that may generate aerosols in a biosafety cabinet or chemical fume hood.

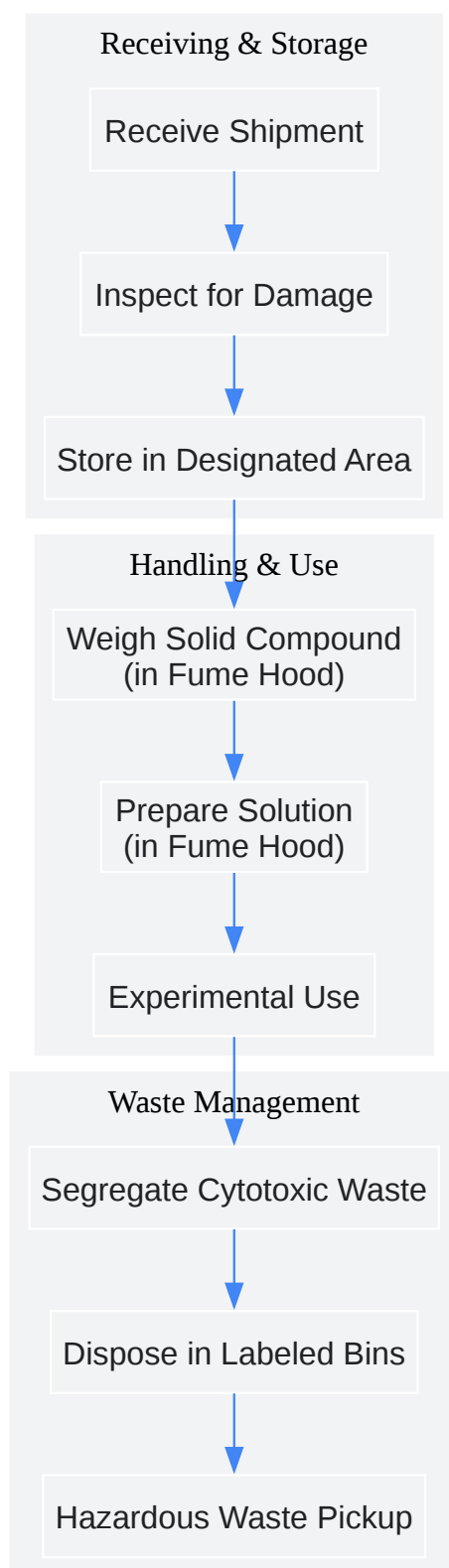
Disposal Plan

BI-891065 and any materials that come into contact with it should be treated as cytotoxic waste.^[2]^[3]

- Solid Waste: All contaminated solid waste, including gloves, gowns, weighing papers, and pipette tips, must be disposed of in a designated, clearly labeled, and sealed cytotoxic waste container.^[2]
- Liquid Waste: Unused solutions of **BI-891065** and contaminated liquid media should be collected in a sealed, leak-proof container labeled as "Cytotoxic Waste."
- Sharps: Needles, syringes, or any other contaminated sharps must be placed in a puncture-resistant sharps container designated for cytotoxic waste.^[2]
- All cytotoxic waste must be disposed of through an approved hazardous waste management service, typically via incineration.^[3]

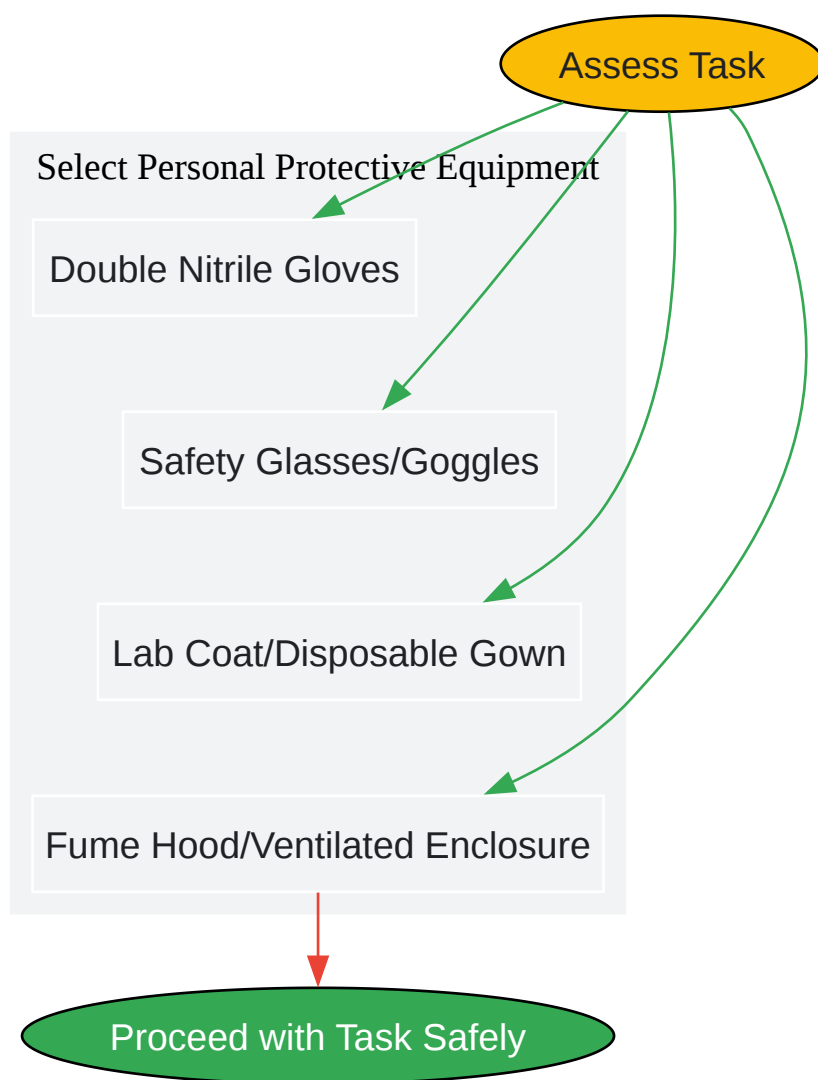
Visual Guides

The following diagrams illustrate the standard workflow for handling **BI-891065** and the decision-making process for selecting appropriate PPE.



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Caption: Workflow for handling **BI-891065** from receipt to disposal.



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Caption: Decision-making for selecting appropriate PPE for **BI-891065**.

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References

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